

Scutebata E: A Physicochemical Profile for Drug Development Professionals

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Compound of Interest

Compound Name: Scutebata E

Cat. No.: B595044

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An In-depth Technical Guide

This whitepaper provides a comprehensive overview of the known physicochemical properties of **Scutebata E**, a neo-clerodane diterpenoid isolated from *Scutellaria barbata*. This document is intended for researchers, scientists, and professionals in the field of drug development who are interested in the potential of this natural compound. The information is presented to facilitate further investigation and application in medicinal chemistry and pharmacology.

Core Physicochemical Properties

Scutebata E, identified by the CAS number 1207181-61-0, possesses a molecular formula of $C_{28}H_{40}O_9$ and a molecular weight of 520.6 g/mol. The compound is typically described as a powder. While a comprehensive set of experimentally determined physicochemical parameters is not fully available in the public domain, a combination of computed and qualitative experimental data has been compiled to provide a foundational understanding of the molecule.

Quantitative and Qualitative Data Summary

The following tables summarize the available quantitative and qualitative physicochemical data for **Scutebata E**. It is important to note that some of the quantitative data may be computationally derived and should be confirmed through experimental validation.

Table 1: Quantitative Physicochemical Properties of **Scutebata E**

Property	Value	Source
Molecular Formula	C28H40O9	N/A
Molecular Weight	520.6 g/mol	N/A
Density	1.2 ± 0.1 g/cm ³	N/A
Boiling Point	592.2 ± 50.0 °C at 760 mmHg	N/A
Flash Point	248.7 ± 30.2 °C	N/A
Topological Polar Surface Area	114 Å ²	N/A
XLogP3	3.3	N/A

Table 2: Qualitative Solubility of **Scutebata E**

Solvent	Solubility
Chloroform	Soluble
Dichloromethane	Soluble
Ethyl Acetate	Soluble
Dimethyl Sulfoxide (DMSO)	Soluble
Acetone	Soluble

Experimental Protocols

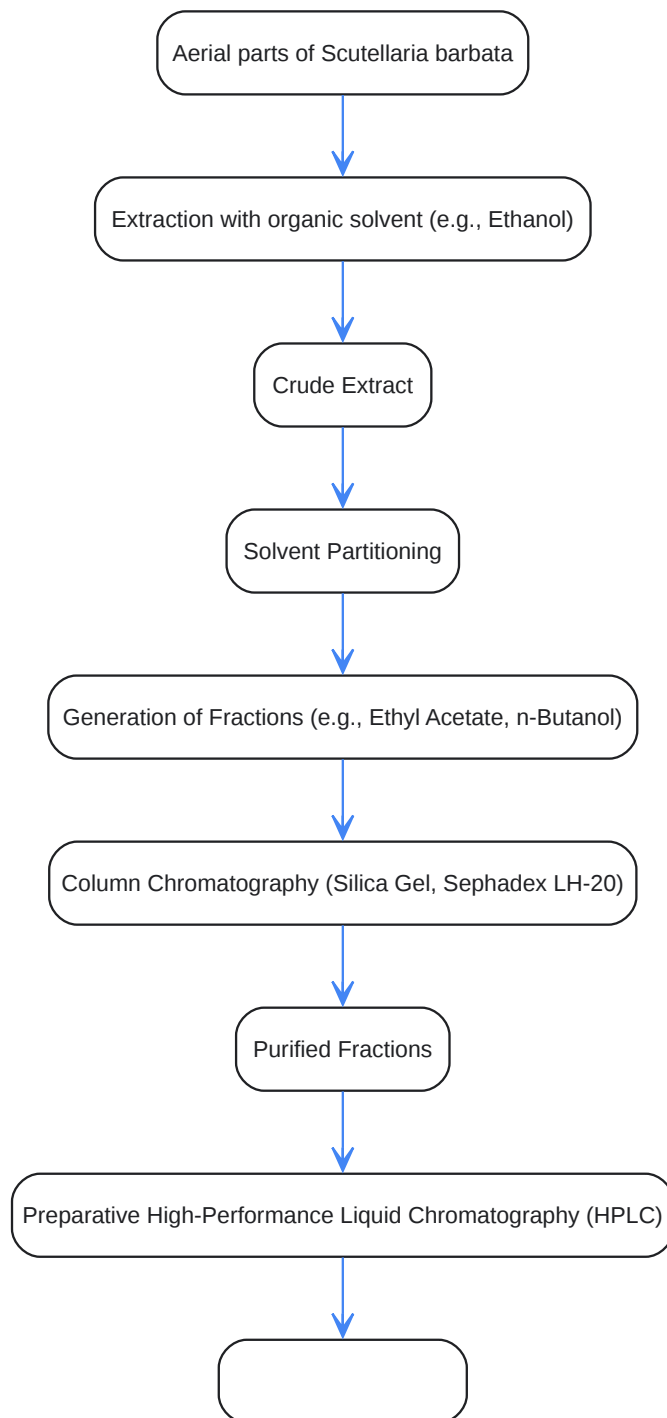
Detailed experimental protocols for the determination of the physicochemical properties listed in Table 1 are not extensively available in the reviewed literature. The data is primarily sourced from chemical supplier databases and may be the result of computational modeling rather than direct experimental measurement.

The isolation and structural elucidation of **Scutebata E** were first described in a 2013 article in the Journal of Asian Natural Products Research. The general methodology for its extraction from *Scutellaria barbata* is outlined below.

General Isolation and Purification of Neo-clerodane Diterpenoids

The isolation of **Scutebata E** is achieved through a multi-step process involving extraction and chromatographic separation. The workflow is a common procedure for the isolation of natural products from plant materials.

General Workflow for Isolation of Scutebata E



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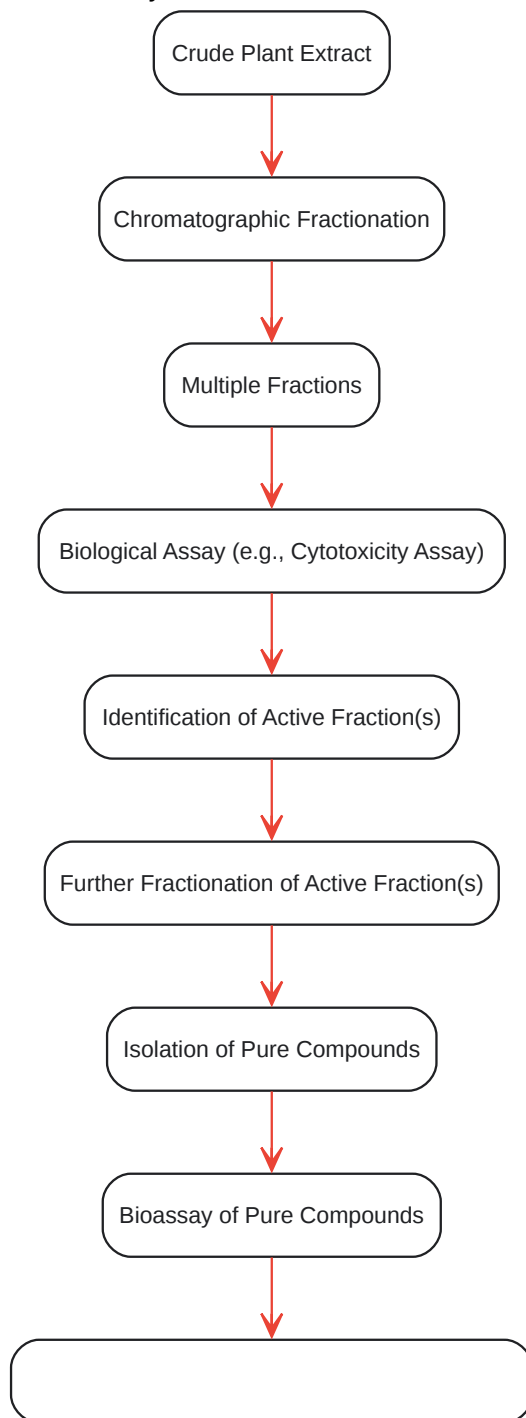
General workflow for the isolation of **Scutebata E**.

Biological Activity and Signaling Pathways

Initial biological screening of **Scutebata E** has revealed weak cytotoxic activity against K562 and HL60 human leukemia cell lines. However, at present, there is no specific information available in the scientific literature detailing the mechanism of action or any associated signaling pathways that **Scutebata E** may modulate. Further research is required to elucidate its biological targets and pharmacological effects.

The general workflow for a bioassay-guided isolation, which was used to identify **Scutebata E**, is depicted below.

Bioassay-Guided Isolation Workflow



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Bioassay-guided isolation workflow for **Scutebata E**.

Conclusion

Scutebata E is a neo-clerodane diterpenoid with a defined chemical structure and some characterized physicochemical properties. The available data, while foundational, highlights the need for further experimental validation of its properties, such as melting point, pKa, and stability under various conditions. Furthermore, its biological activity is currently limited to preliminary cytotoxicity data, and its mechanism of action and interaction with cellular signaling pathways remain to be elucidated. This whitepaper serves as a starting point for researchers and drug development professionals to explore the potential of **Scutebata E** as a lead compound for therapeutic applications.

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